

Prudent Disposal of Clanfenur: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Clanfenur*

Cat. No.: *B1669152*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Clanfenur** containing detailed disposal instructions could not be located. The following guidance is based on general best practices for the disposal of research-grade chemicals with potential hazards. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and a certified hazardous waste disposal service to ensure full compliance with all local, regional, and national regulations.

The proper disposal of **Clanfenur**, a substituted benzoylphenylurea with potential antineoplastic activity, is crucial for maintaining a safe laboratory environment and preventing environmental contamination. While specific regulatory disposal guidelines for **Clanfenur** are not readily available, its classification as a research chemical necessitates handling it as potentially hazardous waste.

Key Operational and Disposal Plan

Given the absence of a specific SDS, a conservative approach to disposal is required. Under no circumstances should **Clanfenur** be disposed of down the drain or in regular solid waste. The following step-by-step procedure outlines the recommended course of action for its disposal:

- **Cease Independent Disposal Attempts:** Do not attempt to neutralize or dispose of **Clanfenur** without explicit guidance from a qualified professional. Improper handling can lead to unforeseen chemical reactions and potential exposure.

- **Consult a Certified Professional:** The primary step is to contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company. They are equipped to handle and dispose of research chemicals in accordance with regulations.
- **Provide Comprehensive Information:** Furnish the EHS or disposal service with all available information about **Clanfenur**. This includes the chemical name, CAS number (51213-99-1), quantity, and any known properties or hazards.
- **Follow Packaging and Labeling Instructions:** Adhere strictly to the packaging and labeling instructions provided by the disposal experts. This typically involves placing the chemical in a sealed, non-reactive container and affixing a hazardous waste label that clearly identifies the contents.
- **Store Safely Pending Pickup:** While awaiting collection, store the packaged **Clanfenur** waste in a designated, secure hazardous waste accumulation area. This area should be well-ventilated and away from incompatible materials.

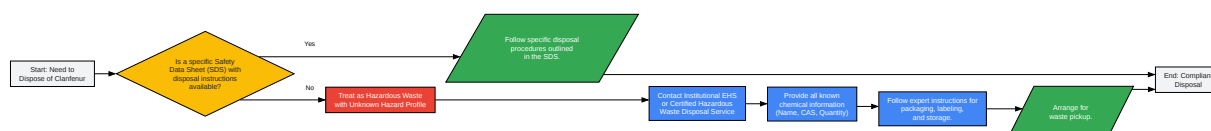
Chemical and Physical Properties

A summary of the known quantitative data for **Clanfenur** is presented below. This information is valuable for hazardous waste professionals to determine the appropriate disposal route.

Property	Value
Molecular Formula	C ₁₆ H ₁₅ ClFN ₃ O ₂
Molecular Weight	335.76 g/mol
Appearance	White to off-white solid
Solubility	Acetonitrile: 0.1-1 mg/mL (Slightly soluble), DMSO: 1-10 mg/mL (Sparingly soluble)
Predicted Density	1.371 ± 0.06 g/cm ³
Predicted pKa	9.37 ± 0.46

Disposal Decision Workflow

The following diagram illustrates the logical steps to be taken when disposing of a research chemical like **Clanfenur**, for which a specific disposal protocol is not immediately available.



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Caption: Workflow for the disposal of research chemicals with unknown protocols.

Potential Hazards and Safety Precautions

Although a specific SDS for **Clanfenur** is unavailable, related compounds such as forchlorfenuron are suspected of causing cancer and are toxic to aquatic life with long-lasting effects. Therefore, it is prudent to handle **Clanfenur** with appropriate personal protective equipment (PPE), including:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Work with **Clanfenur** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. In case of accidental release, avoid generating dust and collect the material for disposal as hazardous waste.

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